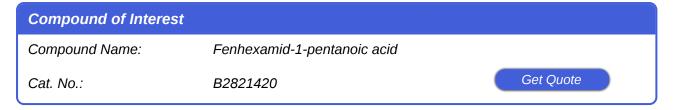


Fenhexamid vs. Boscalid: A Comparative Guide for Gray Mold Control

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the fungicides fenhexamid and boscalid for the control of gray mold, caused by the necrotrophic fungus Botrytis cinerea. This pathogen is a significant threat to a wide range of crops, leading to substantial economic losses. The information presented herein is supported by experimental data to aid in research and development of effective disease management strategies.

Introduction to Gray Mold and Fungicide Classes

Gray mold, incited by Botrytis cinerea, is a devastating disease affecting over 1,400 plant species, including fruits, vegetables, and ornamental plants.[1] Its control heavily relies on the application of fungicides. Fenhexamid and boscalid represent two different chemical classes with distinct modes of action against B. cinerea.

- Fenhexamid: A hydroxyanilide fungicide, it is a sterol biosynthesis inhibitor (SBI) that specifically targets the 3-ketoreductase enzyme (Erg27) in the ergosterol biosynthesis pathway.[2][3] This inhibition disrupts the fungal cell membrane structure and function.
- Boscalid: A carboxamide fungicide, it is a succinate dehydrogenase inhibitor (SDHI).
 Boscalid acts on complex II of the mitochondrial respiratory chain, blocking energy production in the fungal cells.[4]

Mechanism of Action



The distinct mechanisms of action of fenhexamid and boscalid are crucial for understanding their efficacy and the development of resistance.

Fenhexamid: Inhibition of Ergosterol Biosynthesis

Fenhexamid disrupts the C4-demethylation step in the ergosterol biosynthesis pathway by inhibiting the 3-ketoreductase enzyme (Erg27). Ergosterol is an essential component of the fungal cell membrane, and its depletion leads to impaired membrane integrity and function, ultimately inhibiting fungal growth.



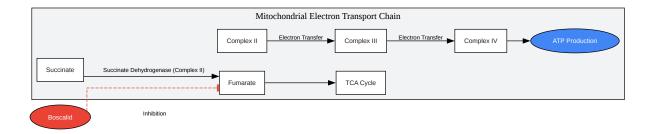
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Fenhexamid's mechanism of action.

Boscalid: Inhibition of Mitochondrial Respiration

Boscalid targets the succinate dehydrogenase (SDH) enzyme, also known as complex II, in the mitochondrial electron transport chain. By binding to the SdhB subunit of the SDH enzyme, boscalid inhibits the oxidation of succinate to fumarate, which is a critical step in the tricarboxylic acid (TCA) cycle and cellular respiration. This blockage of the electron transport chain disrupts ATP production, leading to fungal cell death.





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Boscalid's mechanism of action.

Comparative Efficacy and Resistance

The performance of fenhexamid and boscalid can be influenced by the prevalence of resistant B. cinerea isolates in a given population.

Efficacy Data

While direct comparative field trial data on the percentage of disease control is not readily available in the reviewed literature, some studies provide insights into their relative performance. For instance, in a study on strawberries, a combination of fludioxonil and cyprodinil completely prevented post-harvest gray mold, while pyrimethanil and boscalid reduced the disease by 88% and 42%, respectively, compared to the untreated control at 0 days following treatment and 4 days of shelf life.[4] Another study on greenhouse cucumbers found that a product containing pyraclostrobin and boscalid (Signum) was the most effective in reducing the number of infected flowers and fruits.[5] Generally, both fungicides are considered to have good to excellent activity against gray mold in the absence of resistance.[6]

Fungicide Resistance

Resistance to both fenhexamid and boscalid has been widely reported in B. cinerea populations. The frequency of resistant isolates varies significantly depending on the crop, geographical location, and fungicide application history.



Table 1: Frequency of Resistance to Fenhexamid and Boscalid in Botrytis cinerea from Various Studies

| Crop | Location | Year(s) of Isolation | No. of Isolates | Fenhexa mid Resistanc e (%) | Boscalid Resistanc e (%) | Referenc e |
|-----------------|--|-------------------------|--------------------|--------------------------------------|--------------------------------|---------------|
| Strawberry | Carolinas, USA | 2011 | 214 | 16.8 | - | [2] |
| Strawberry | California & Washingto n, USA | 2012-2013 | 355 | 29 | 66 (CA), 49 (WA) | [7] |
| Blueberry | Michigan, USA | 2019 | 131 | 1 | 48 | [8] |
| Blueberry | Michigan, USA | 2020 | 40 | 0 | 62 | [8] |
| Grape | Michigan, USA | 2014 | 115 | 3.4 | 91.3 | [1] |
| Grape | Michigan, USA | 2018 | 125 | 38.4 | 95.2 | [1] |
| Small Fruits | Mid- Atlantic, USA | 2014-2019 | 249 | 48 | 26 | [9] |
| Table Grape | California, USA | Not Specified | 212 | 13.7 | 85.0 | [10] |

Table 2: EC50 Values for Fenhexamid and Boscalid in Sensitive and Resistant B. cinerea Isolates



| Fungicide | Isolate Type | EC50 Range (μg/mL) | Reference |
|------------|--------------|-----------------------|-----------|
| Fenhexamid | Sensitive | < 0.1 | [10] |
| Fenhexamid | Resistant | ≥ 0.1 | [10] |
| Boscalid | Sensitive | - | - |
| Boscalid | Resistant | > 50 | [7] |

Genetic Basis of Resistance

Resistance to both fungicides is primarily due to point mutations in their respective target genes.

- Fenhexamid Resistance: Mutations in the erg27 gene, which encodes the 3-ketoreductase, are associated with fenhexamid resistance. The most frequently reported mutation is F412S, but other mutations such as T63I, F412C, and F412I have also been identified.[2]
- Boscalid Resistance: Point mutations in the gene encoding the SdhB subunit of the succinate dehydrogenase enzyme are responsible for boscalid resistance. The most common mutations occur at codon H272, leading to substitutions with arginine (H272R) or tyrosine (H272Y).[10] Other mutations like P225F and N230I have also been reported.

Experimental Protocols Fungicide Sensitivity Assay (Mycelial Growth)

This method is commonly used to determine the sensitivity of B. cinerea isolates to fungicides.



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Workflow for a mycelial growth assay.

Protocol:

- Media Preparation: Prepare potato dextrose agar (PDA) or other suitable media amended with a range of fungicide concentrations. A non-amended medium serves as a control.
- Inoculation: Place a mycelial plug (typically 5 mm in diameter) from the margin of an actively growing B. cinerea culture onto the center of each fungicide-amended and control plate.
- Incubation: Incubate the plates at 20-25°C in the dark for 3 to 5 days.
- Data Collection: Measure the diameter of the fungal colony in two perpendicular directions.
- Analysis: Calculate the percentage of mycelial growth inhibition relative to the control. The
 effective concentration that inhibits 50% of mycelial growth (EC50) can be determined by
 regression analysis.

Detached Fruit Assay

This assay evaluates the efficacy of fungicides in controlling gray mold on fruit.

Protocol:

- Fruit Preparation: Surface-disinfect healthy, unwounded fruit (e.g., strawberries) with a dilute ethanol or sodium hypochlorite solution, rinse with sterile water, and allow to air dry.
- Fungicide Application: Spray the fruit with the fungicide at the desired concentration until runoff and allow them to dry. Control fruit are sprayed with water.
- Inoculation: Place a small volume of a conidial suspension or a mycelial plug of B. cinerea
 onto the surface of each fruit.
- Incubation: Place the fruit in a high-humidity chamber at room temperature for several days.
- Evaluation: Assess disease development by measuring lesion diameter or disease incidence (percentage of infected fruit).



Resistance Management

The high risk of resistance development to both fenhexamid and boscalid necessitates the implementation of robust resistance management strategies.

- Alternation and Mixtures: Alternate fungicides with different modes of action (FRAC groups)
 or use pre-mixes or tank-mixes of fungicides with different modes of action.
- Limiting Applications: Limit the number of applications of at-risk fungicides per season.
- Integrated Pest Management (IPM): Combine chemical control with cultural practices such as sanitation, canopy management to improve air circulation, and the use of less susceptible cultivars.
- Monitoring: Regularly monitor B. cinerea populations for shifts in fungicide sensitivity to guide fungicide selection.

Conclusion

Both fenhexamid and boscalid can be effective tools for the management of gray mold. However, their efficacy is increasingly challenged by the development of fungicide resistance. A thorough understanding of their mechanisms of action, the prevalence of resistant strains in a given area, and the implementation of sound resistance management practices are critical for their sustainable use in gray mold control programs. Researchers and drug development professionals should focus on developing novel fungicides with new modes of action and on strategies to prolong the effectiveness of existing chemistries.

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